

In-Depth Technical Guide: 3-(3,5-Difluorophenyl)-1H-pyrazole

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Compound of Interest

Compound Name: 3-(3,5-Difluorophenyl)-1H-pyrazole

CAS No.: 154258-58-9

Cat. No.: B2532717

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Part 1: Executive Summary & Chemical Identity[1]

3-(3,5-Difluorophenyl)-1H-pyrazole represents a privileged scaffold in modern medicinal chemistry, merging the pharmacophoric versatility of the pyrazole ring with the metabolic robustness of the 3,5-difluorophenyl motif. This compound serves as a critical intermediate in the synthesis of kinase inhibitors (e.g., EGFR, VEGFR), anti-inflammatory agents, and agrochemicals.

The strategic incorporation of fluorine atoms at the meta positions of the phenyl ring modulates lipophilicity (LogP), blocks metabolic hotspots (CYP450 oxidation), and influences the acidity of the pyrazole NH, thereby altering protein-ligand binding kinetics.

Chemical Identity Table[2][3][4]

Property	Detail
IUPAC Name	3-(3,5-Difluorophenyl)-1H-pyrazole
Molecular Formula	C ₉ H ₆ F ₂ N ₂
Molecular Weight	180.16 g/mol
Core Scaffold	1H-Pyrazole (5-membered diazole)
Key Substituent	3,5-Difluorophenyl group at C3
CAS Number (Analog)	Note: Often synthesized in situ or cited as derivatives (e.g., 4-CHO: CAS 875664-59-8). [1] [2]
SMILES	<chem>FC1=CC(C2=NNC=C2)=CC(F)=C1</chem>

Part 2: Physicochemical Profile[\[4\]](#)[\[9\]](#)[\[10\]](#)

Tautomerism & Structural Dynamics

The 3-substituted pyrazole system exists in a prototropic tautomeric equilibrium between the 1H-isomer (3-substituted) and the 2H-isomer (5-substituted). In solution, this equilibrium is solvent-dependent, though the 3-aryl tautomer is generally favored in non-polar solvents due to dipole minimization.

- Acid-Base Behavior: The pyrazole ring is amphoteric.
 - Basic Character (N2): The pyridine-like nitrogen at position 2 can accept a proton. The electron-withdrawing nature of the 3,5-difluorophenyl group decreases the pKa of the conjugate acid (estimated pKa ~1.5–2.0) compared to unsubstituted pyrazole (pKa 2.48).
 - Acidic Character (N1-H): The pyrrole-like NH is weakly acidic. The difluorophenyl group stabilizes the conjugate base via inductive effects, lowering the pKa to approximately 11–12 (vs. ~14 for pyrazole), facilitating N-alkylation under milder basic conditions.

Lipophilicity & Metabolic Stability

- **LogP Modulation:** The introduction of two fluorine atoms increases lipophilicity (LogP ~2.2–2.5) relative to the phenyl analog, improving membrane permeability.
- **Metabolic Blocking:** The C-F bond (approx. 116 kcal/mol) is metabolically inert. Substitution at the 3,5-positions effectively blocks oxidative metabolism at these sites, extending the in vivo half-life of drug candidates.

Part 3: Synthetic Pathways[11][12]

The synthesis of **3-(3,5-difluorophenyl)-1H-pyrazole** typically proceeds via condensation reactions or cycloadditions. Below is the optimized protocol for the Hydrazine Condensation Method, favored for its scalability and atom economy.

Protocol: Condensation of 3,5-Difluoroacetophenone

This method utilizes the reaction between an acetophenone derivative and a formylating agent (like DMF-DMA) followed by hydrazine cyclization.

Reagents:

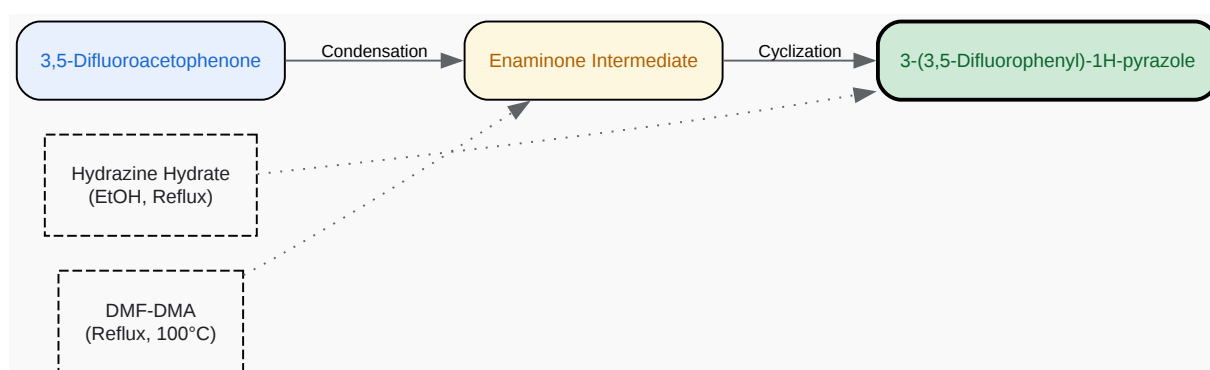
- 3,5-Difluoroacetophenone
- N,N-Dimethylformamide dimethyl acetal (DMF-DMA)
- Hydrazine Hydrate ($\text{NH}_2\text{NH}_2 \cdot \text{H}_2\text{O}$)
- Ethanol (EtOH)

Step-by-Step Methodology:

- **Enaminone Formation:**
 - Charge a reaction vessel with 3,5-difluoroacetophenone (1.0 eq) and DMF-DMA (1.2 eq).
 - Reflux at 100°C for 4–6 hours.
 - Monitor via TLC for the disappearance of the ketone. The product is the intermediate enaminone: 3-(dimethylamino)-1-(3,5-difluorophenyl)prop-2-en-1-one.

- Purification: Concentrate in vacuo. The residue is often used directly.
- Cyclization:
 - Dissolve the crude enaminone in Ethanol (0.5 M concentration).
 - Add Hydrazine Hydrate (1.5 eq) dropwise at 0°C to control exotherm.
 - Warm to room temperature and then reflux for 2–3 hours.
 - Mechanism:[3][4] Michael addition of hydrazine followed by intramolecular dehydration.
- Isolation:
 - Cool the mixture to room temperature.
 - Concentrate to remove ethanol.
 - Dilute with water and extract with Ethyl Acetate (EtOAc).
 - Wash organic layer with brine, dry over Na₂SO₄, and concentrate.
 - Recrystallize from Ethanol/Hexane if necessary.

Visualization: Synthetic Workflow



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Caption: Two-step synthesis via enaminone intermediate ensuring regiochemical fidelity.

Part 4: Reactivity & Functionalization

Regioselective N-Alkylation

A critical challenge in pyrazole chemistry is controlling N1 vs. N2 alkylation.

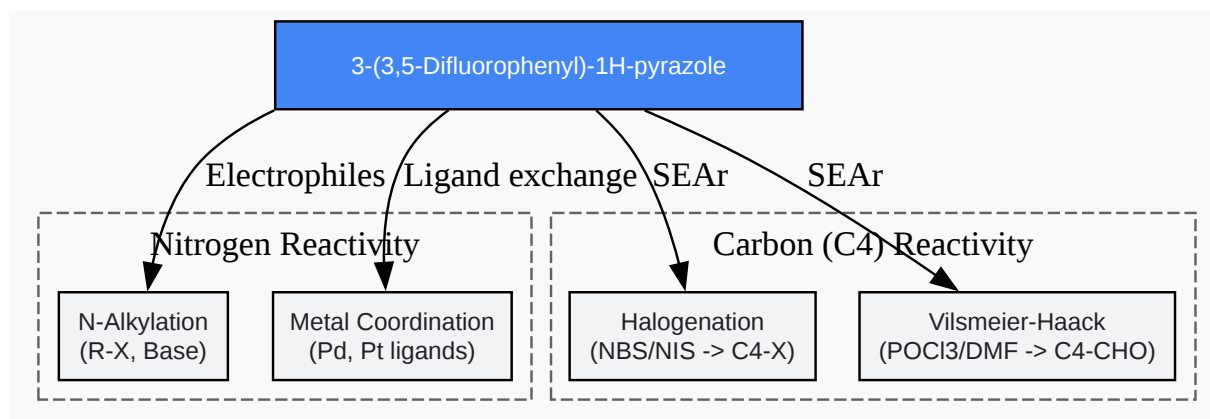
- **N1-Alkylation (Steric Control):** Reaction with alkyl halides in the presence of weak bases (e.g., K_2CO_3 in Acetone) typically yields a mixture, often favoring the less sterically hindered isomer.
- **Regio-switching:** Use of specific conditions (e.g., NaH in THF vs. K_2CO_3 in DMF) can alter the ratio. The 3,5-difluorophenyl group exerts a steric and electronic bias that generally favors alkylation at the nitrogen distal to the aryl ring (N1) to minimize steric clash, provided the electrophile is bulky.

Electrophilic Aromatic Substitution (C4)

The C4 position of the pyrazole ring is nucleophilic.

- **Halogenation:** Reaction with NIS (N-iodosuccinimide) or NBS yields the 4-halo derivative, a precursor for Suzuki-Miyaura couplings.
- **Formylation:** The Vilsmeier-Haack reaction ($POCl_3$ /DMF) installs an aldehyde at C4. This is a key node for diverging into complex medicinal scaffolds.

Visualization: Reactivity Map



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Caption: Divergent functionalization pathways at N1/N2 and C4 positions.

Part 5: Medicinal Chemistry Applications[9][10][12][13][14][15]

Bioisosterism & Pharmacophore Design

The 3,5-difluorophenyl group is a bioisostere for phenyl, 3-pyridyl, and other aromatic rings.

- **Kinase Inhibition:** In EGFR and VEGFR inhibitors, the pyrazole NH forms a critical hydrogen bond with the hinge region of the kinase ATP-binding pocket. The difluorophenyl tail occupies the hydrophobic pocket II, where the fluorine atoms interact with hydrophobic residues (e.g., Leu, Val) via multipolar interactions.
- **Antimicrobial Agents:** Derivatives of this scaffold have shown potency against MRSA by disrupting bacterial cell wall synthesis. The electron-deficient nature of the ring enhances cellular uptake in Gram-positive bacteria.

Case Study: EGFR Inhibitors

Research indicates that replacing a standard phenyl ring with 3,5-difluorophenyl in pyrazole-based EGFR inhibitors increases potency (IC₅₀ reduction) by 2–5 fold. This is attributed to:

- **Conformational Lock:** The fluorine atoms restrict rotation via steric repulsion with the pyrazole N-H, pre-organizing the molecule for binding.
- **Electronic Tuning:** The acidity of the pyrazole NH is optimized for stronger H-bond donation to the kinase hinge residue (e.g., Met793 in EGFR).

Part 6: Safety & Handling

While specific toxicological data for the core **3-(3,5-difluorophenyl)-1H-pyrazole** is limited, protocols should follow standards for fluorinated arylpyrazoles.

- **Hazard Classification (GHS):**

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Handling:
 - Use in a well-ventilated fume hood.
 - Wear nitrile gloves and safety goggles.
 - Avoid contact with strong oxidizing agents.
- Spill Response: Adsorb on sand or vermiculite. Do not flush into surface water due to potential persistence of fluorinated aromatics.

References

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